

butoconazole nitrate synthesis process

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Compound of Interest

Compound Name: *Butoconazole Nitrate*

Cat. No.: *B1668105*

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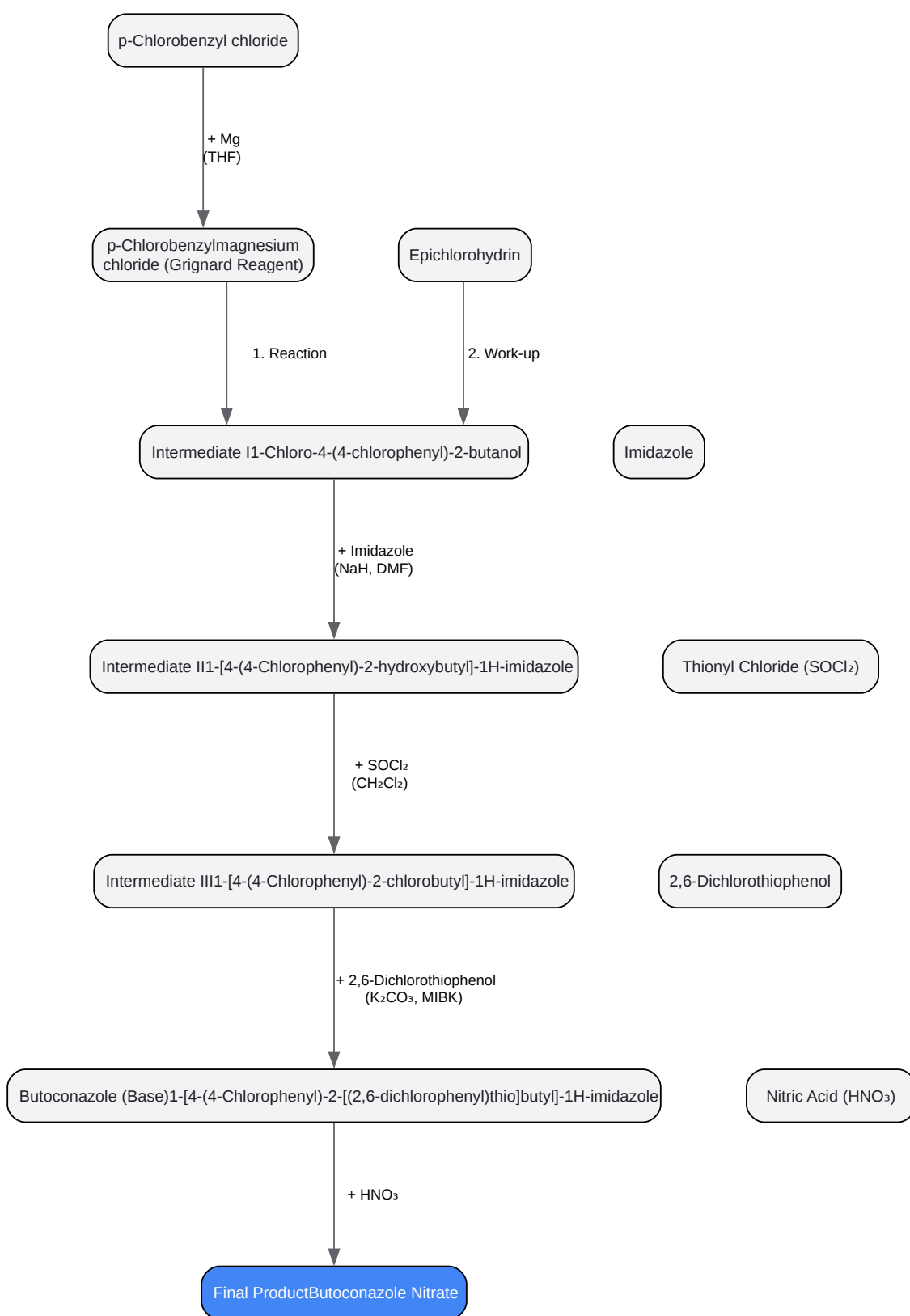
An in-depth technical guide on the synthesis of **butoconazole nitrate**, designed for researchers, scientists, and drug development professionals. This document outlines the core synthetic pathway, provides detailed experimental protocols, summarizes quantitative data, and visualizes the process through logical diagrams.

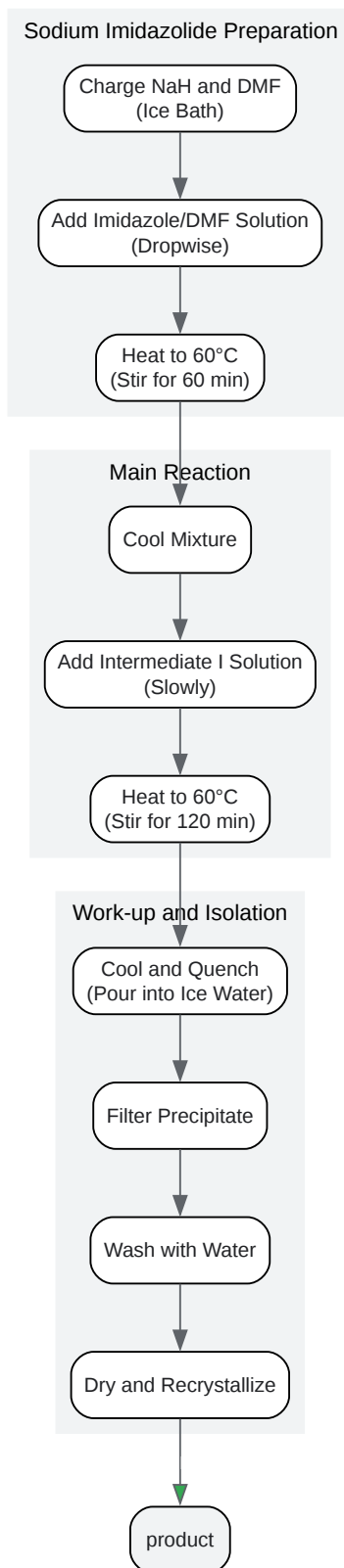
Introduction

Butoconazole nitrate is an imidazole antifungal agent used for the treatment of vulvovaginal candidiasis.^[1] Its mechanism of action, like other azole antifungals, involves the inhibition of the fungal cytochrome P450 enzyme 14 α -demethylase. This inhibition disrupts the synthesis of ergosterol, a critical component of the fungal cell membrane, leading to altered membrane permeability and ultimately, fungal cell death.^{[1][2]} The chemical name for the active moiety is 1-[4-(4-chlorophenyl)-2-[(2,6-dichlorophenyl)thio]butyl]-1H-imidazole, and its nitrate salt is the commonly used pharmaceutical form.^[3] This guide details a prevalent multi-step synthesis route for producing high-purity **butoconazole nitrate**.

Overall Synthetic Pathway

The synthesis of **butoconazole nitrate** is a multi-step process that begins with readily available starting materials and proceeds through several key intermediates. The general pathway involves the formation of a chlorohydrin intermediate, introduction of the imidazole ring, conversion of the alcohol to a leaving group, substitution with the dichlorothiophenol moiety, and final salt formation.





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- 3. 1-[4-(4-Chlorophenyl)-2-(2,6-dichlorophenylthio)-n-butyl]-1H-imidazole nitrate, a new potent antifungal agent - PubMed [pubmed.ncbi.nlm.nih.gov]
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